# Synthesis and Purification of Substance P (7-11): An Application Note and Protocol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Substance P (7-11)* |
| *CAS No.:* | *51165-05-0* |
| *Cat. No.:* | *B549626* |

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to the chemical synthesis and purification of **Substance P (7-11)**, a biologically active C-terminal fragment of the neuropeptide Substance P. The protocols outlined below are based on established solid-phase peptide synthesis (SPPS) and high-performance liquid chromatography (HPLC) techniques.

## Introduction

Substance P (SP) is an undecapeptide neuropeptide involved in a wide array of physiological processes, including inflammation, pain transmission, and smooth muscle contraction.[1] The C-terminal fragment, **Substance P (7-11)**, with the amino acid sequence Gln-Phe-Phe-Gly-Leu-Met-$NH_2$, is a key region for its biological activity, particularly in binding to the neurokinin-1 (NK1) receptor.[2] The synthesis and purification of this fragment are crucial for research into its physiological roles and for the development of novel therapeutics targeting the NK1 receptor.

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This application note details the Fmoc/tBu-based solid-phase synthesis of **Substance P (7-11)** on a Rink Amide resin to yield the C-terminal amide, followed by its purification using reverse-phase HPLC.

Chemical Properties of **Substance P (7-11)**:

| Property | Value |
|---|---|
| Sequence | Gln-Phe-Phe-Gly-Leu-Met-$NH_2$ |
| Molecular Formula | $C_{31}H_{44}N_6O_5S$ |
| Molecular Weight | 612.78 g/mol |
| Purity (typical) | ≥95% after HPLC purification |

# Synthesis of **Substance P (7-11)** via Solid-Phase Peptide Synthesis (SPPS)

The following protocol describes the manual solid-phase synthesis of **Substance P (7-11)** using the Fmoc/tBu strategy.

## Materials

- Fmoc-Rink Amide resin
- Fmoc-amino acids: Fmoc-Met-OH, Fmoc-Leu-OH, Fmoc-Gly-OH, Fmoc-Phe-OH, Fmoc-Gln(Trt)-OH
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole)
- Activation base: DIPEA (N,N-Diisopropylethylamine)
- Fmoc deprotection reagent: 20% (v/v) piperidine in DMF (N,N-Dimethylformamide)
- Solvents: DMF, DCM (Dichloromethane)
- Washing solvent: Ethanol

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- Cleavage cocktail: Trifluoroacetic acid (TFA) / Triisopropylsilane (TIS) / Water (95:2.5:2.5, v/v/v)
- Cold diethyl ether

## Experimental Protocol: Peptide Synthesis

A generalized workflow for the solid-phase synthesis of **Substance P (7-11)** is depicted below.

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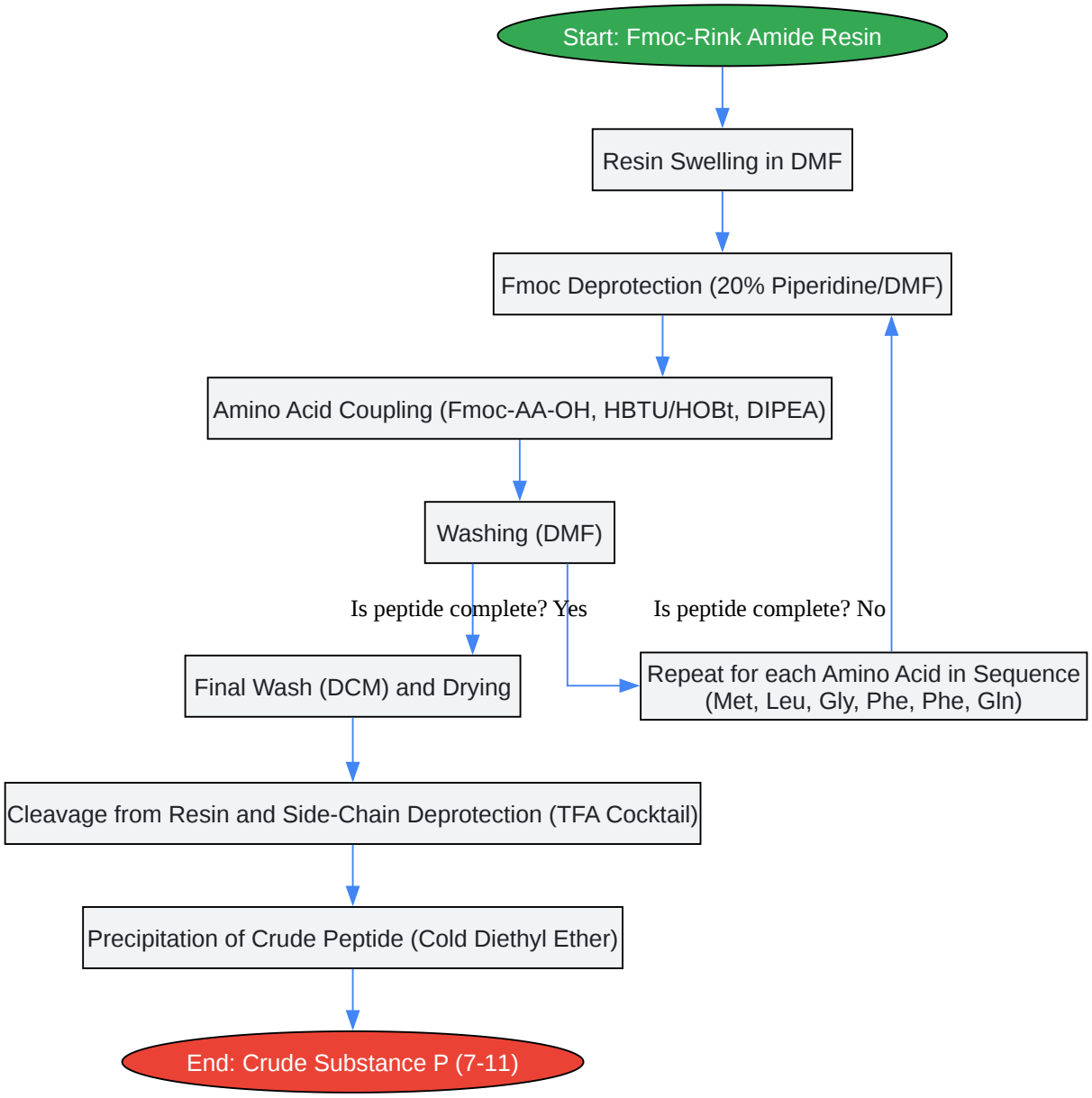


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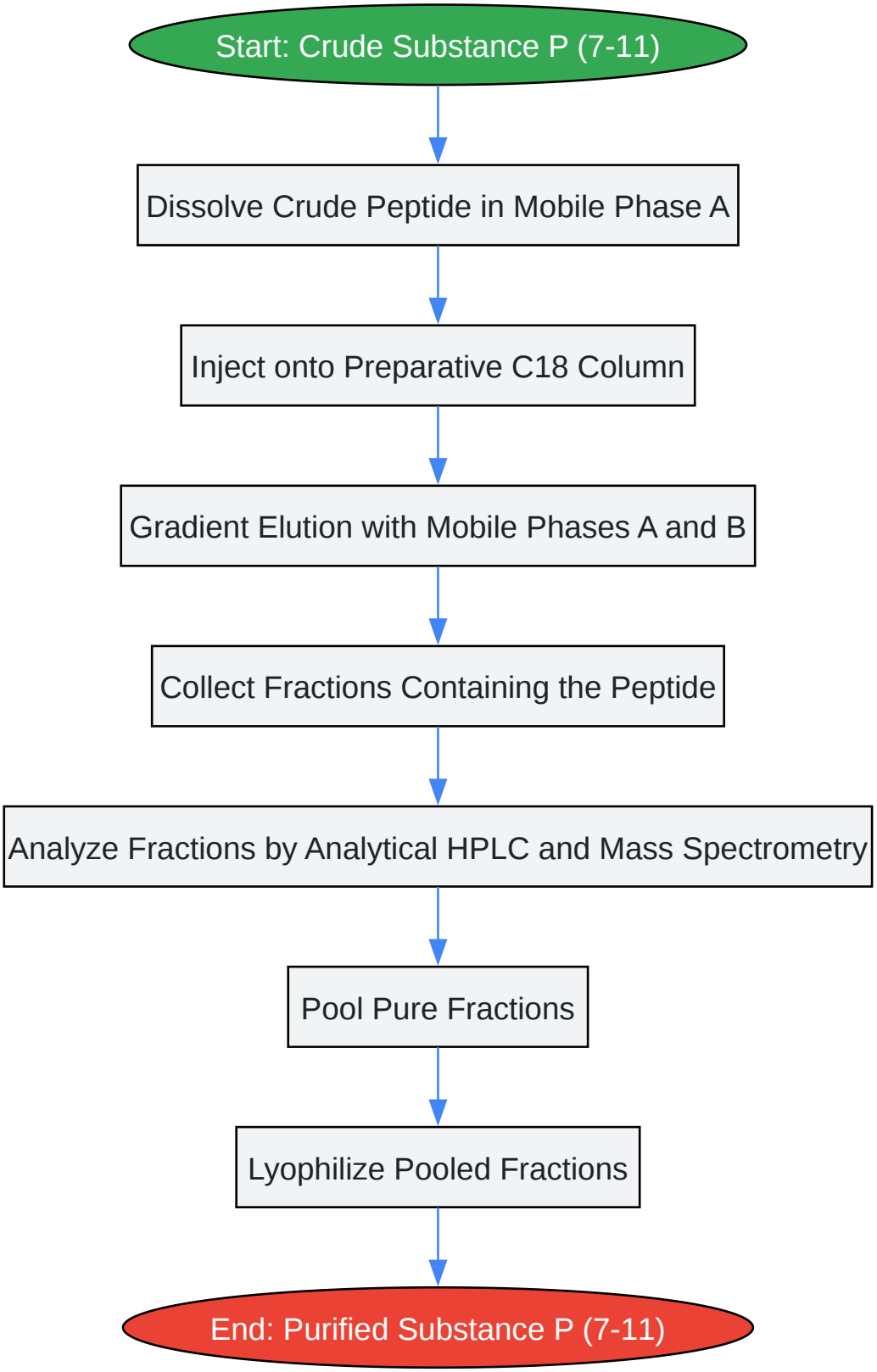


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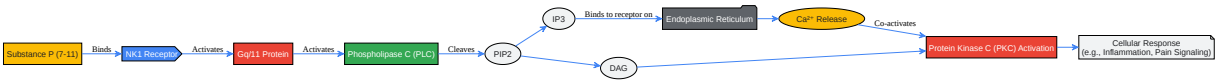


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# References


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- 2. Substance P activates both contractile and inflammatory pathways in lymphatics through the neurokinin receptors NK1R and NK3R - PMC [pmc.ncbi.nlm.nih.gov]
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